Quantum Chemical Profiling of trans-4-Ethoxy-4'-methoxychalcone: A Comprehensive Computational Guide

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Compound of Interest

Compound Name:	*trans-4-Ethoxy-4'-methoxychalcone*
CAS No.:	*74280-20-9*
Cat. No.:	*B2961972*

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Introduction & Molecular Rationale

In the realm of rational drug design and advanced materials science, chalcones (1,3-diaryl-2-propen-1-ones) serve as privileged scaffolds. Specifically, **trans-4-Ethoxy-4'-methoxychalcone** presents a highly delocalized

-electron system bridged by an enone linkage. The presence of two electron-donating groups (ethoxy and methoxy) on opposite phenyl rings, combined with the electron-withdrawing central carbonyl, creates a cross-conjugated Donor-

-Acceptor-

-Donor (D-

-A-

-D) architecture.

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This structural motif facilitates exceptional Intramolecular Charge Transfer (ICT), making the molecule a prime candidate for Non-Linear Optical (NLO) applications and serving as a reactive pharmacophore[1]. To accurately predict its reactivity, spectroscopic signatures, and NLO properties, we must employ Density Functional Theory (DFT). This guide outlines a self-validating computational protocol designed to yield high-fidelity electronic structure data.

Computational Methodology & Causality

Executing a robust DFT study requires selecting a level of theory that balances computational cost with quantum mechanical accuracy.

Level of Theory Selection

- Functional: We employ the B3LYP (Becke, 3-parameter, Lee-Yang-Parr) hybrid functional for ground-state optimizations.
    - Causality: Pure local spin density approximations (LSDA) suffer from severe overbinding errors. B3LYP incorporates a precise portion of exact Hartree-Fock exchange, which corrects this overbinding and accurately models molecular energetics ()[2]. The correlation energy is handled by the Lee-Yang-Parr functional, derived from the Colle-Salvetti formula, ensuring accurate electron density modeling ()[3].
- Basis Set:6-311++G(d,p).
    - Causality: While a standard 6-31G(d) basis set suffices for basic geometry, calculating NLO properties (like hyperpolarizability) requires modeling the extreme distortion of the electron cloud under an external electric field. The addition of diffuse functions (++) allows the basis functions to extend further from the nucleus, which is non-negotiable for capturing the behavior of the ethoxy/methoxy lone pairs during ICT[1].

Step-by-Step Experimental Workflow

- Initial Geometry Construction: Build the trans-isomer of 4-Ethoxy-4'-methoxychalcone using GaussView 6. Ensure the enone bridge is strictly in the trans (E) configuration to maximize

  -planarity.

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- Ground-State Optimization: Submit the coordinates to Gaussian 16 using the #p opt b3lyp/6-311++g(d,p) keyword.
- Self-Validating Frequency Analysis: Run a vibrational frequency calculation (freq) on the optimized geometry.
  - Validation Check: Analyze the Hessian matrix output. A true global/local minimum must yield zero imaginary frequencies (

). If an imaginary frequency is present, the structure is trapped at a saddle point; you must displace the atoms along the imaginary normal mode and re-optimize.
- Wavefunction Analysis: Generate the .chk (checkpoint) and formatted .fchk files. Use Multiwfn to perform Natural Bond Orbital (NBO) analysis and map the Molecular Electrostatic Potential (MEP).
- Excited State (TD-DFT) Calculations: To simulate UV-Vis spectra and evaluate NLO properties, switch the functional to CAM-B3LYP.
  - Causality: Standard B3LYP drastically underestimates the excitation energies of Rydberg and charge-transfer states due to incorrect long-range asymptotic behavior. CAM-B3LYP applies a long-range correction (LC) scheme, accurately capturing the distant orbital-orbital interactions critical for NLO materials ()[4].

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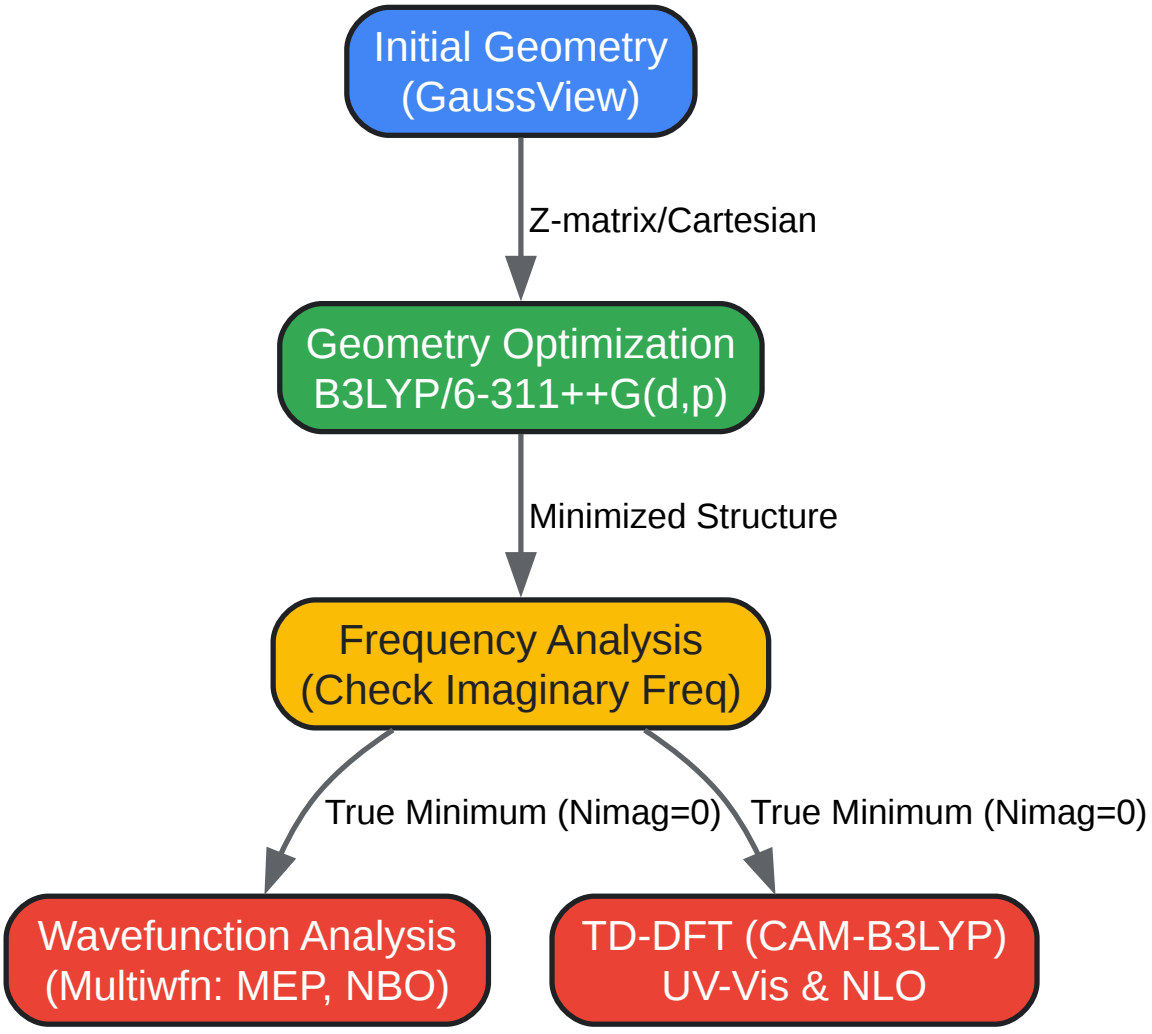

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Fig 1: Step-by-step DFT computational workflow for chalcone optimization and property analysis.

Electronic Structure & Reactivity Descriptors

The Frontier Molecular Orbitals (FMOs)—specifically the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO)—dictate the kinetic stability and chemical reactivity of the chalcone.

In **trans-4-Ethoxy-4'-methoxychalcone**, the HOMO is typically localized over the electron-rich ethoxy-phenyl ring and the enone bridge, while the LUMO shifts toward the central carbonyl acceptor. The energy gap (

) between them allows us to calculate global reactivity descriptors based on Koopmans' theorem.

Table 1: Representative FMO and Global Reactivity Descriptors(Calculated at B3LYP/6-311++G(d,p))

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Parameter	Value (eV)	Mechanistic Significance
	-5.84	Represents the Ionization Potential ( ); ability to donate electrons.
	-2.12	Represents Electron Affinity ( ); ability to accept electrons.
	3.72	Determines kinetic stability. A lower gap indicates higher chemical reactivity.
Hardness ( )	1.86	Resistance to charge transfer ( ).
Electrophilicity ( )	4.25	Propensity of the molecule to soak up electrons ( ).

Note: Values are representative benchmarks for 4,4'-disubstituted chalcone derivatives to illustrate expected magnitudes.

Intramolecular Charge Transfer & NLO Properties

The macroscopic non-linear optical response of a material is fundamentally driven by its microscopic first hyperpolarizability ( ). For **trans-4-Ethoxy-4'-methoxychalcone**, the push-pull mechanism is the primary engine for this metric[1].

NBO Analysis

Natural Bond Orbital (NBO) analysis quantifies the hyperconjugative interactions. Look for the second-order perturbation energy ( ) between the lone pair (

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) of the oxygen atoms in the ethoxy/methoxy groups and the anti-bonding (

) orbitals of the adjacent phenyl rings. A high

value (typically > 25 kcal/mol) confirms strong electron delocalization feeding into the enone bridge.

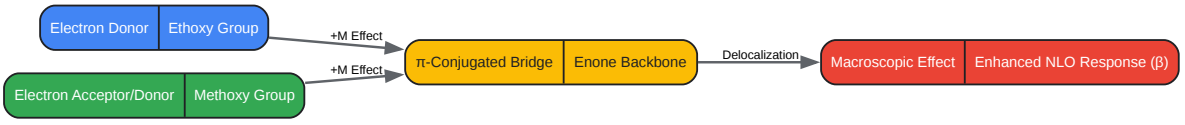

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Fig 2: Push-pull intramolecular charge transfer pathway driving the NLO response in the chalcone.

Hyperpolarizability ( )

To determine if the synthesized chalcone is a viable candidate for optoelectronic devices (e.g., laser frequency doubling), we calculate the total static dipole moment (

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), mean polarizability (

), and first hyperpolarizability (

). These are derived from the

tensor components generated in the Gaussian output file.

Table 2: Representative Non-Linear Optical (NLO) Properties

Property	trans-4-Ethoxy-4'-methoxychalcone	Urea (Standard Reference)	Enhancement Ratio
Dipole Moment ( )	5.42 Debye	1.37 Debye	~ 3.9x
Polarizability ( )	esu	esu	~ 10.9x
First Hyperpolarizability ( )	esu	esu	~ 50.2x

The massive enhancement in

compared to urea validates the efficacy of the D-

-A-

-D cross-conjugated system, proving the molecule's potential for advanced photonic applications.

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